

In-Depth Technical Guide: Photophysical Characteristics of Disperse Red 19

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Compound of Interest

Compound Name: Disperse Red 191

CAS No.: 103657-51-8

Cat. No.: B1141482

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 19 (DR19), a member of the azo dye family, is a synthetic organic compound with the molecular formula $C_{16}H_{18}N_4O_4$ and a molecular weight of 330.34 g/mol. It is characterized by the presence of an azo group ($-N=N-$) which forms a conjugated system responsible for its color and photophysical properties.^[1] This technical guide provides a comprehensive overview of the core photophysical characteristics of Disperse Red 19, including its absorption and emission properties, and the influence of solvent polarity on these characteristics. The information presented herein is intended to support researchers and professionals in leveraging the unique optical properties of this dye in various applications, from materials science to potential roles in drug development and bio-imaging.

Core Photophysical Properties

The photophysical behavior of Disperse Red 19 is dictated by its electronic structure, which gives rise to distinct absorption and emission features. In ethanolic solution, the dye exhibits two primary absorption bands and corresponding fluorescence emission bands.

Absorption and Emission Spectra in Ethanol

In ethanol, Disperse Red 19 displays two absorption maxima (λ_{max}) at approximately 285 nm and 495 nm.^{[1][2]} The peak at 285 nm is attributed to a $\pi \rightarrow \pi^*$ transition, while the peak at 495 nm is assigned to an $n \rightarrow \pi^*$ transition.^[1]

Upon excitation, the molecule relaxes to the ground state via fluorescence, emitting light at longer wavelengths. The corresponding fluorescence emission maxima (λ_{em}) in ethanol are observed at 324 nm and 640 nm.^{[1][2]} The significant difference between the absorption and emission maxima, known as the Stokes shift, is 39 nm for the UV band and a more substantial 145 nm for the visible band.^{[1][2]}

Quantitative Photophysical Parameters

A key parameter for quantifying light absorption is the molar extinction coefficient (ϵ), which is a measure of how strongly a chemical species absorbs light at a given wavelength. For Disperse Red 19, a molar extinction coefficient of $23,000 \text{ M}^{-1} \text{ cm}^{-1}$ has been reported at its absorption maximum of 495 nm.

While specific values for the fluorescence quantum yield (Φ_f) and excited-state lifetime (τ) for Disperse Red 19 are not readily available in the reviewed literature, these parameters are crucial for a complete understanding of its photophysical profile. The quantum yield represents the efficiency of the fluorescence process, while the lifetime describes the average time the molecule spends in the excited state before returning to the ground state. Further experimental investigation is required to determine these values definitively.

Table 1: Summary of Photophysical Data for Disperse Red 19 in Ethanol

Parameter	Value	Reference
Absorption Maxima (λ_{max})	285 nm, 495 nm	[1][2]
Molar Extinction Coefficient (ϵ) at 495 nm	23,000 M ⁻¹ cm ⁻¹	
Fluorescence Emission Maxima (λ_{em})	324 nm, 640 nm	[1][2]
Stokes Shift	39 nm, 145 nm	[1][2]
Fluorescence Quantum Yield (Φ_f)	Data not available	
Excited-State Lifetime (τ)	Data not available	

Solvatochromism: The Influence of Solvent Polarity

Disperse Red 19 is known to exhibit solvatochromism, a phenomenon where the color of a solution changes with the polarity of the solvent. This effect arises from differential solvation of the ground and excited electronic states of the dye molecule. Studies on the nonlinear optical (NLO) properties of Disperse Red 19 in four different polarity solvents indicate a significant influence of the solvent environment on its electronic transitions. However, a detailed quantitative dataset on the solvatochromic shifts of its absorption and emission spectra, as well as the impact on quantum yield and lifetime, is not currently available in the public domain.

Generally, for azo dyes, an increase in solvent polarity can lead to a bathochromic (red) shift in the absorption and emission spectra. This is due to the stabilization of the more polar excited state relative to the ground state. A comprehensive investigation across a range of solvents with varying polarities would be necessary to fully characterize the solvatochromic behavior of Disperse Red 19.

Experimental Protocols

The following sections outline the general experimental methodologies for determining the key photophysical parameters of a dye like Disperse Red 19.

Sample Preparation

- **Solvent Selection:** A range of spectroscopic grade solvents with varying polarities (e.g., cyclohexane, toluene, dichloromethane, acetone, ethanol, methanol, acetonitrile, dimethyl sulfoxide) should be selected.
- **Stock Solution Preparation:** A concentrated stock solution of Disperse Red 19 is prepared in a suitable solvent in which it is highly soluble (e.g., acetone or ethanol).
- **Working Solutions:** A series of dilute working solutions are prepared from the stock solution for each solvent to be tested. The concentration should be adjusted to have an absorbance in the range of 0.1 to 0.8 at the absorption maximum to ensure linearity for absorption measurements and to minimize inner filter effects in fluorescence measurements.

Absorption Spectroscopy

- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used to record the absorption spectra.
- **Measurement:** The absorption spectrum of each sample is recorded over a relevant wavelength range (e.g., 250-700 nm) using a 1 cm path length quartz cuvette. A solvent blank is used as a reference.
- **Data Analysis:** The wavelengths of maximum absorbance (λ_{max}) are determined. The molar extinction coefficient (ϵ) is calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance, c is the molar concentration, and l is the path length.

Fluorescence Spectroscopy

- **Instrumentation:** A spectrofluorometer equipped with a suitable excitation source (e.g., a Xenon lamp) and a sensitive detector is required.
- **Measurement:**
 - **Emission Spectra:** The sample is excited at its absorption maximum (e.g., 495 nm), and the fluorescence emission spectrum is recorded over a longer wavelength range (e.g., 510-800 nm).
 - **Excitation Spectra:** The emission wavelength is fixed at the maximum of the fluorescence band, and the excitation wavelength is scanned to record the excitation spectrum.

- Data Analysis: The wavelengths of maximum fluorescence emission (λ_{em}) are determined.

Fluorescence Quantum Yield Determination (Relative Method)

- Standard Selection: A well-characterized fluorescent standard with a known quantum yield and absorption/emission in a similar spectral region is chosen (e.g., Rhodamine 6G in ethanol, $\Phi_f = 0.95$).
- Measurement: The absorption and fluorescence spectra of both the Disperse Red 19 solution and the standard solution are measured under identical experimental conditions (excitation wavelength, slit widths). The absorbance of both solutions at the excitation wavelength should be kept low and nearly identical.
- Calculation: The quantum yield of the sample ($\Phi_{f,sample}$) is calculated using the following equation: $\Phi_{f,sample} = \Phi_{f,std} * (I_{sample} / I_{std}) * (A_{std} / A_{sample}) * (n_{sample} / n_{std})^2$ where I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent.

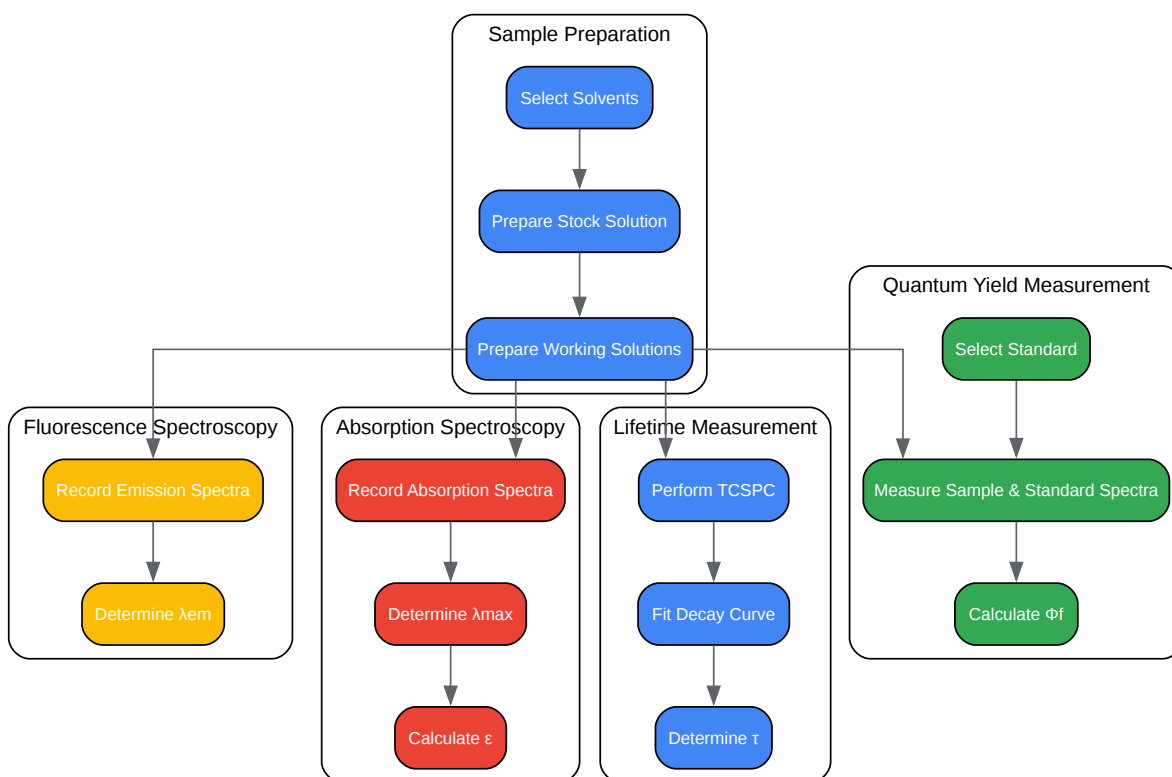
Excited-State Lifetime Measurement

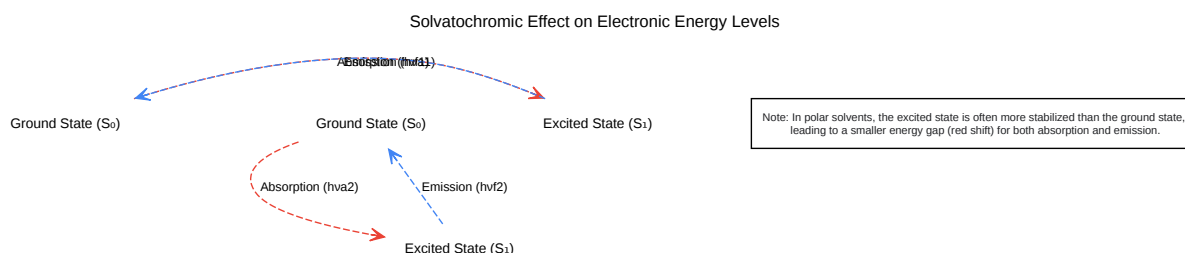
- Instrumentation: Time-Correlated Single Photon Counting (TCSPC) is the most common technique for measuring nanosecond fluorescence lifetimes. This requires a pulsed light source (e.g., a picosecond laser diode or a pulsed LED) and a high-speed detector.
- Measurement: The sample is excited with the pulsed source, and the arrival times of the emitted photons are recorded relative to the excitation pulse. This process is repeated to build up a histogram of photon arrival times, which represents the fluorescence decay profile.
- Data Analysis: The fluorescence decay curve is fitted to an exponential function (or a sum of exponentials for more complex decays) to extract the excited-state lifetime (τ). The quality of the fit is assessed by statistical parameters such as chi-squared (χ^2).

Visualizations

Experimental Workflow

Experimental Workflow for Photophysical Characterization





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References

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